

Application Notes and Protocols for Enrofloxacin Monohydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Enrofloxacin monohydrochloride*

Cat. No.: *B571203*

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Introduction

Enrofloxacin is a synthetic fluoroquinolone antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1][2] It is widely utilized in veterinary medicine to treat various bacterial infections.[1] Its mechanism of action involves the inhibition of bacterial type II topoisomerases, specifically DNA gyrase and topoisomerase IV, which are essential enzymes for bacterial DNA replication, recombination, and repair.[1][3][4] This document provides detailed protocols for the preparation of **enrofloxacin monohydrochloride** stock solutions for use in cell culture applications, ensuring reproducibility and accuracy in experimental setups.

Quantitative Data Summary

The following tables summarize the key quantitative data for enrofloxacin and its monohydrochloride salt.

Table 1: Physicochemical Properties of Enrofloxacin

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₂ FN ₃ O ₃	[5]
Molecular Weight	359.4 g/mol	[5]
pKa ₁ (Carboxyl group)	5.94	[6]
pKa ₂ (Piperazinyl group)	8.70	[6]
Isoelectric pH	7.32	[6]

Table 2: Solubility Data for Enrofloxacin and **Enrofloxacin Monohydrochloride**

Solvent	Enrofloxacin Solubility	Enrofloxacin Monohydrochloride Solubility	Reference
Water	0.146 mg/mL (at 25°C)	7.14 mg/mL (with sonication)	[6][7]
DMSO	~1 mg/mL (warmed)	< 1 mg/mL (insoluble or slightly soluble)	[5][7]
Dimethylformamide (DMF)	~10 mg/mL	Not Reported	[5]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	Not Reported	[5]
Ethanol	~1.7 mg/mL	Not Reported	[6]
Propylene Glycol	~1.2 mg/mL	Not Reported	[6]

Note: There is conflicting data regarding the solubility of enrofloxacin and its monohydrochloride salt in DMSO. It is recommended to test solubility with a small amount before preparing a large stock solution.

Table 3: Recommended Storage Conditions for Stock Solutions

Solvent	Storage Temperature	Stability Period	Reference
DMSO	-20°C	1 year	[8]
DMSO	-80°C	2 years	[8]
Aqueous Solution	4°C	Not recommended for more than one day	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Enrofloxacin Monohydrochloride Stock Solution in Water

This protocol is suitable for applications where an aqueous stock solution is preferred and the required final concentration in the cell culture medium is achievable from this stock.

Materials:

- **Enrofloxacin Monohydrochloride** powder
- Sterile, nuclease-free water
- Ultrasonic water bath
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Sterile, single-use aliquots (e.g., 1.5 mL microcentrifuge tubes)
- 0.22 µm sterile syringe filter

Procedure:

- Weigh out the desired amount of **enrofloxacin monohydrochloride** powder in a sterile conical tube. For example, for 10 mL of a 10 mg/mL stock solution, weigh 100 mg.
- Add the sterile water to the tube to achieve the final concentration of 10 mg/mL.

- Tightly cap the tube and vortex thoroughly to suspend the powder.
- Place the tube in an ultrasonic water bath and sonicate until the **enrofloxacin monohydrochloride** is completely dissolved.^[7] The solution should be clear.
- Sterilize the stock solution by filtering it through a 0.22 µm sterile syringe filter into a new sterile conical tube.
- Dispense the stock solution into sterile, single-use aliquots.
- Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.^[7] Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 1 mg/mL Enrofloxacin Stock Solution in DMSO

This protocol is recommended when a higher stock concentration is not required or when working with the free base form of enrofloxacin. Given the conflicting reports on the solubility of the monohydrochloride salt in DMSO, it is advisable to test a small amount first.

Materials:

- Enrofloxacin powder
- Anhydrous, sterile-filtered DMSO
- Warming block or water bath set to 37°C
- Sterile, conical tubes (e.g., 15 mL)
- Sterile, single-use aliquots (e.g., 1.5 mL microcentrifuge tubes)

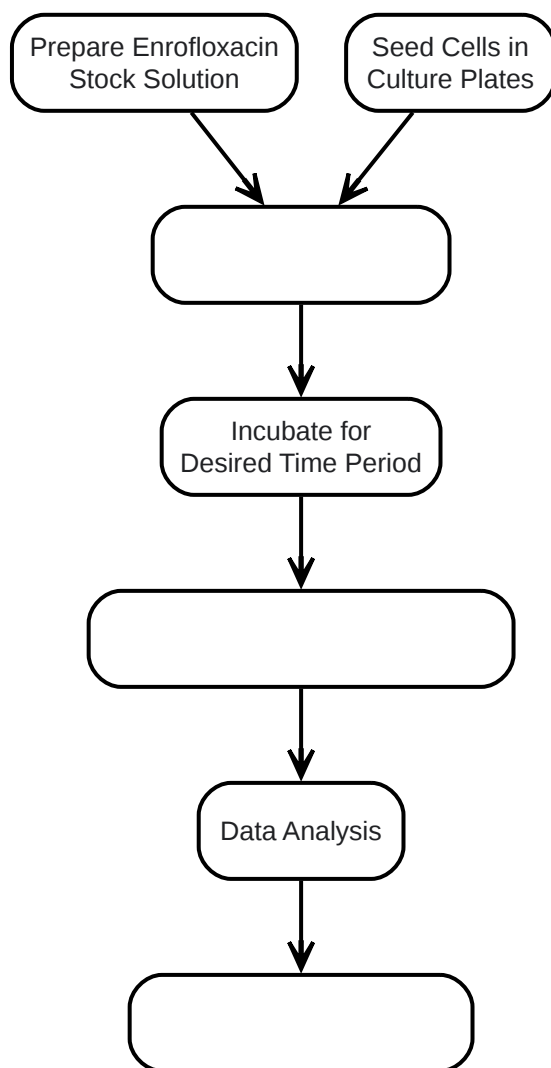
Procedure:

- Weigh out the desired amount of enrofloxacin powder in a sterile conical tube. For 10 mL of a 1 mg/mL stock solution, weigh 10 mg.
- Add the sterile-filtered DMSO to the tube to the final desired volume.

- Gently warm the solution to 37°C to aid in dissolution.[5]
- Vortex the solution until the enrofloxacin is completely dissolved. The solution should be clear.
- Dispense the stock solution into sterile, single-use aliquots.
- Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.[8]

Experimental Workflow for Cell Culture

The following diagram illustrates a typical workflow for utilizing the **enrofloxacin monohydrochloride** stock solution in a cell-based assay.

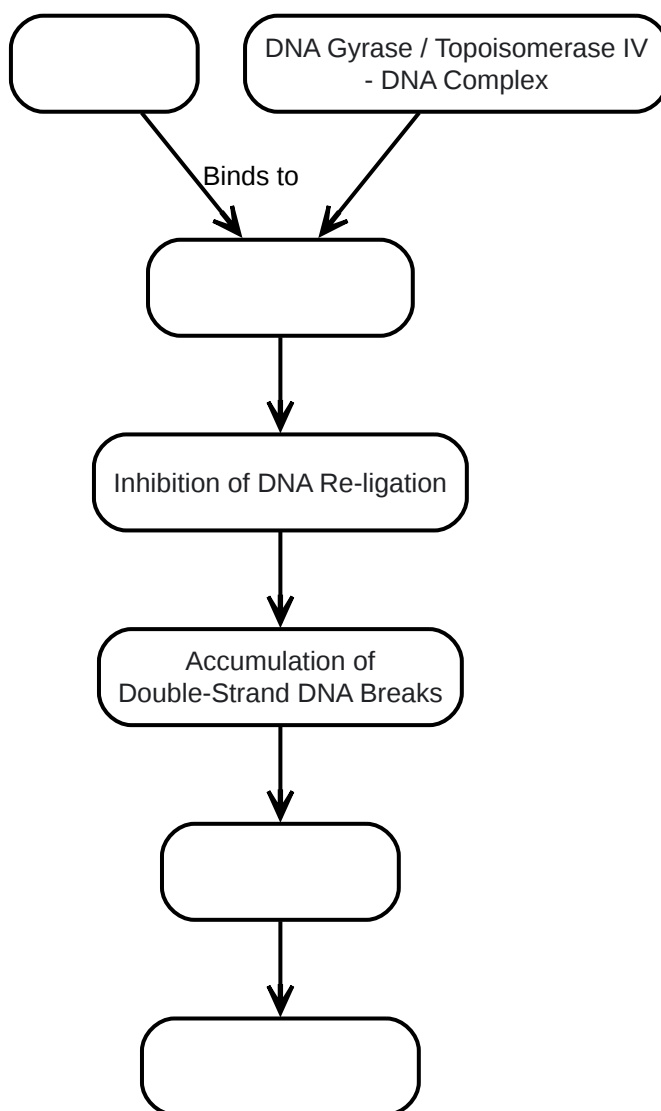


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Caption: Experimental workflow for cell culture treatment with enrofloxacin.

Mechanism of Action: Inhibition of Bacterial DNA Synthesis

Enrofloxacin targets the bacterial enzymes DNA gyrase (a type II topoisomerase) and topoisomerase IV.[1][3] In Gram-negative bacteria, the primary target is DNA gyrase, while in Gram-positive bacteria, it is often topoisomerase IV.[3] These enzymes are crucial for managing DNA topology during replication. Enrofloxacin binds to the enzyme-DNA complex, stabilizing it and preventing the re-ligation of the DNA strands.[2][9] This leads to the accumulation of double-strand DNA breaks, which ultimately inhibits DNA replication and triggers bacterial cell death.[2][9]



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